

difficult peptide coupling optimization for alpha,alpha-disubstituted residues

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Compound of Interest

Compound Name: 2-Amino-2-methyloctanoic acid

CAS No.: 6173-77-9

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Technical Support Center: Optimization of

-Disubstituted Peptide Couplings

Current Status: Operational Support Level: Tier 3 (Advanced Application Science) Topic: Overcoming Steric Hindrance in Aib,

-Methyl, and N-Methyl Amino Acid Couplings

Executive Summary: The Steric Wall

Welcome to the advanced troubleshooting hub. If you are here, you are likely facing incomplete conversions, deletion sequences, or slow kinetics involving residues like

-aminoisobutyric acid (Aib) or

-methyl-alanine.

The Core Problem: In

-disubstituted amino acids, the two substituents on the

-carbon create a "gem-dimethyl" effect. While this stabilizes helical secondary structures (favorable for the final product), it creates a massive steric wall during synthesis. The nucleophilic amine cannot easily approach the activated carbonyl of the incoming amino acid. Standard protocols (DIC/HOBt or HBTU) often fail here, leading to truncated peptides or extensive reaction times that promote side reactions.

Reagent Selection: The "Hardware" Upgrade

For hindered couplings, the leaving group on the active ester dictates success. You must move beyond standard HOBt-based reagents.

Tier 1: The Modern Standards (HATU & COMU)[1]

- Recommendation: Use for single hindered residues (e.g., Aib onto Ala).
- Mechanism: These generate OAt (HATU) or Oxyma (COMU) esters.[1] The pyridine nitrogen in HOAt provides anchimeric assistance (neighboring group participation), stabilizing the transition state and accelerating the amine attack by ~2-fold compared to HOBt.
- Warning: If the reaction is extremely slow (>2 hours), HATU can react with the N-terminal amine to form a guanidinium byproduct (+99 Da mass shift), permanently capping the chain.

Tier 2: The Specialist (PyAOP)

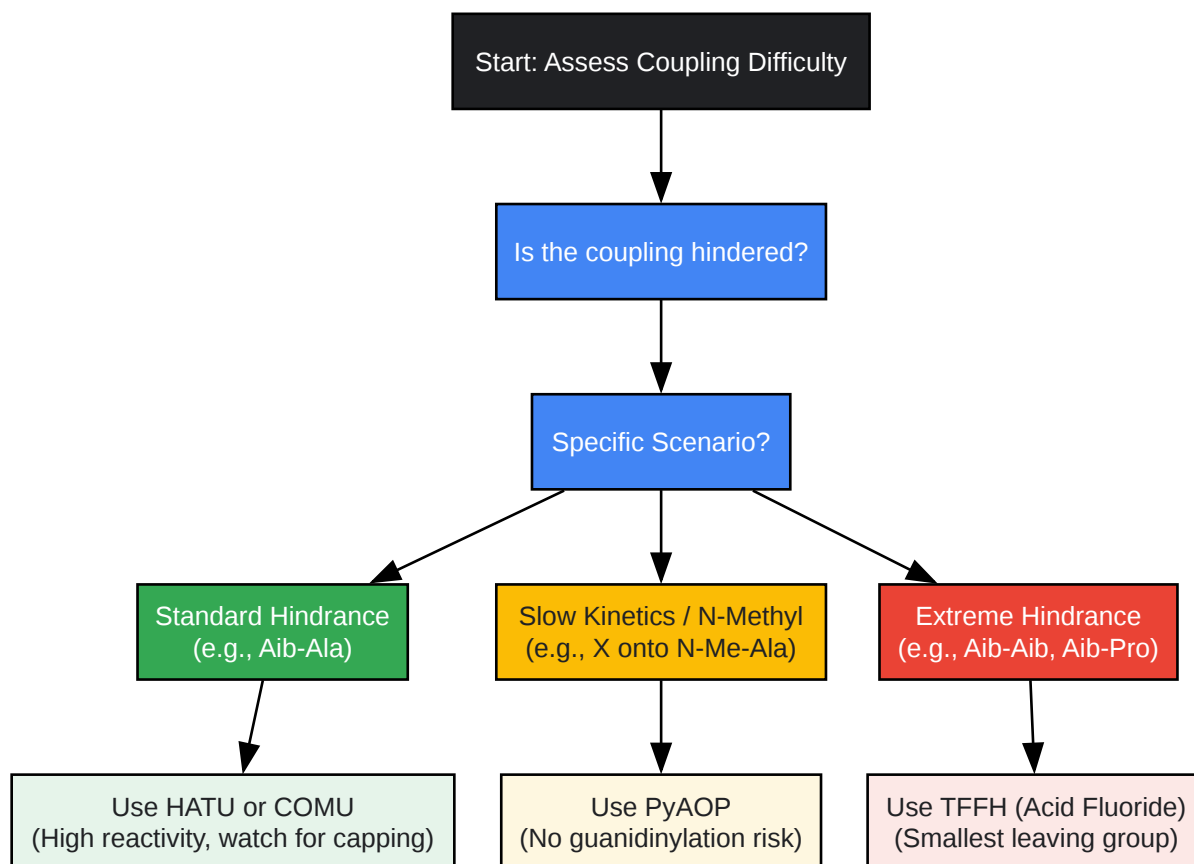
- Recommendation: Use for coupling onto a hindered amine (e.g., X onto Aib-resin).
- Why: PyAOP is a phosphonium salt. Unlike uronium salts (HATU), it cannot cause guanidinylation.[2] This allows you to run double couplings or extended reaction times without capping your peptide.

Tier 3: The "Nuclear Option" (TFFH / Acid Fluorides)

- Recommendation: Use for Aib-Aib or Aib-N-Me junctions.
- Mechanism: TFFH converts the carboxylic acid into an Acid Fluoride.[3] The fluoride atom is physically smaller than an OAt/Oxyma ester, allowing it to penetrate the steric wall of the -disubstituted center.

- Data Point: In Aib-Aib coupling, TFFH often achieves >95% conversion where HATU stalls at <60%.

Visual Guide: Reagent Decision Tree



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Figure 1: Decision matrix for selecting coupling reagents based on steric difficulty.

Critical Parameters: Temperature & Solvents[4]

Microwave Heating

Kinetic energy is the most effective tool to overcome the activation energy barrier of hindered couplings.

- Standard:

for 5-10 minutes.

- Aggressive:

for Aib-Aib couplings (Aib is achiral, so racemization is not a concern).

- Caution: Do not use microwave heating for Cys or His couplings due to high racemization risks.

Solvent Choice

- DMF: Standard, but can promote aggregation in long hydrophobic sequences.
- NMP: Better solvation for aggregated chains.
- DCM: Crucial for segment condensations. If you are coupling a fragment ending in Aib, use DCM. It lowers the dielectric constant, favoring the tight ion-pair transition state required for difficult couplings.

Troubleshooting & FAQs

Q1: I see a +99 Da mass adduct on my peptide after a long HATU coupling. What is it?

- Diagnosis: Guanidinylation. The unreacted amine attacked the central carbon of the HATU reagent instead of the amino acid carbonyl.
- Fix: Switch to PyAOP or PyBOP. Phosphonium reagents do not have the carbon center that leads to this side reaction. Alternatively, reduce the base concentration (DIEA) slightly.

Q2: My Aib-Aib coupling is stuck at 50% conversion even with double coupling.

- Diagnosis: The activated ester (OAt) is too bulky to reach the amine.
- Fix: Switch to TFFH. The acid fluoride is significantly smaller.
- Protocol Adjustment: Use a 1:1 ratio of TFFH:Amino Acid and activation with DIEA in DCM or DMF.

Q3: Fmoc deprotection of Aib is taking forever. Why?

- **Diagnosis:** The gem-dimethyl group hinders the base (piperidine) from abstracting the proton on the Fmoc group.
- **Fix:** Increase temperature to (microwave) or use a stronger base cocktail like DBU (2%) + Piperidine (20%) in DMF. Note: DBU can cause aspartimide formation, so use with caution if Asp is present.

Validated Protocols

Protocol A: Microwave HATU (Standard Hindered)

For coupling Aib onto a standard residue.

- **Reagents:** 0.2 M Amino Acid in DMF, 0.5 M HATU in DMF, 2 M DIEA in NMP.
- **Ratio:** AA : HATU : DIEA = 5 : 5 : 10 (equivalents relative to resin).
- **Cycle:**
 - Mix AA and HATU.
 - Add DIEA to activate (wait 30 seconds).
 - Add to resin.^[4]
 - Microwave: Ramp to over 2 min, hold at for 5 min.
- **Wash:** DMF ().

Protocol B: TFFH Acid Fluoride (Extreme Hindered)

For Aib-Aib or N-Me-Aib junctions.^[5] This generates the acid fluoride in situ.^{[2][3][6]}

- Reagents:
 - Fmoc-AA-OH (dry powder or 0.5 M in DMF).
 - TFFH (Tetramethylfluoroformamidinium hexafluorophosphate).[2][3][7]
 - DIEA.[7]
- Activation (Crucial Step):
 - Dissolve Fmoc-AA-OH (5 eq) and TFFH (5 eq) in dry DMF.
 - Add DIEA (10 eq).
 - Wait: Allow to react for pre-activation (unlike HATU, TFFH benefits from 2-3 mins pre-activation to form the fluoride).
- Coupling:
 - Add mixture to resin.[4]
 - Reaction: 1 hour at Room Temperature OR 10 min at (Microwave).
 - Note: Acid fluorides are highly reactive but sensitive to hydrolysis; ensure solvents are dry.

Comparative Data: Coupling Efficiency

Comparison of coupling Fmoc-Aib-OH onto H-Aib-PNA-Resin (10 min coupling).

Reagent	Conditions	Conversion (%)	Notes
HBTU	RT, 60 min	< 15%	Ineffective.
HATU	RT, 60 min	45%	Moderate steric clash.
HATU	MW (), 10 min	85%	Thermal energy helps.
TFFH	MW (), 10 min	> 98%	Optimal. Fluoride size advantage.

References

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For further assistance, please contact the Application Science Division with your specific sequence and resin loading data.

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